

An In-depth Technical Guide to Trixylyl Phosphate: Chemical Structure, Isomers, and Analysis

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Compound of Interest

Compound Name: *Trixylyl phosphate*

CAS No.: 3862-12-2

Cat. No.: B3425093

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Abstract

Trixylyl phosphate (TXP), a complex mixture of triaryl phosphate isomers, has been widely utilized as a flame retardant and plasticizer in various industrial applications. This technical guide provides a comprehensive overview of the chemical structure of TXP and its isomers, supported by a detailed summary of their physicochemical properties. The document outlines established experimental protocols for the synthesis and analysis of TXP, with a focus on chromatographic techniques for isomer separation and identification. Furthermore, potential biological pathways associated with the toxicity of triaryl phosphates, including a metabolic activation pathway leading to neurotoxicity and a signaling pathway implicated in reproductive toxicity, are discussed and visualized. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the study and development of organophosphate compounds.

Chemical Structure and Isomers of Trixylyl Phosphate

Trixylyl phosphate is an organophosphorus compound with the general chemical formula $C_{24}H_{27}O_4P$.^[1] It consists of a central phosphate group bonded to three xylenyl (dimethylphenyl) groups.^[2] The commercial product is not a single compound but rather a complex mixture of various isomers, with the specific composition varying between manufacturers and even batches.^[3]

The isomeric diversity arises from the different substitution patterns of the two methyl groups on each of the three phenyl rings attached to the phosphate core. The most common xylenol isomers found in commercial TXP mixtures, in decreasing order of abundance, are derived from 2,5-xylenol, 2,3-xylenol, 3,5-xylenol, 2,4-xylenol, and 3,4-xylenol.^[4] Notably, the 2,6-xylenol isomer is generally absent from these commercial preparations.^[4]

The IUPAC name for a specific isomer, tris(2,4-dimethylphenyl) phosphate, illustrates the nomenclature.^[5] The CAS number for the general **trixylyl phosphate** mixture is 25155-23-1.^[5]

The structural representation of the core **trixylyl phosphate** molecule is provided below:

General Structure of **Trixylyl Phosphate**.

Physicochemical Properties

The physicochemical properties of **trixylyl phosphate** can vary depending on the specific isomeric composition of the mixture. However, data for both commercial mixtures and some pure isomers are available.

Properties of Commercial Trixylyl Phosphate Mixtures

Property	Value	Reference(s)
Appearance	Colorless to pale yellow viscous liquid	[1][6]
Molecular Weight	410.45 g/mol	[1]
Density	1.136 - 1.170 g/mL at 20 °C	[6][7]
Boiling Point	≥300 °C	[7]
Melting Point	Approximately -20 °C (Pour Point)	[1]
Flash Point	≥230 °C	[6]
Water Solubility	20 µg/L	[1]
log Kow	5.63	[5]
Vapor Pressure	5.15 x 10 ⁻⁸ mm Hg at 30 °C	[5]
Refractive Index	1.5550 at 20 °C	[5]

Properties of Individual Trixylyl Phosphate Isomers

Isomer	Melting Point (°C)	Boiling Point (°C at pressure)	Reference(s)
Tris(2,3- dimethylphenyl) phosphate	61	200-205 at 0.2 mmHg	[3]
Tris(3,5- dimethylphenyl) phosphate	33 or 46	195-200 at 0.2 mmHg	[3]
Tris(2,6- dimethylphenyl) phosphate	136-138	262-264 at 6 mmHg	[3]

Experimental Protocols

Synthesis of Trixylyl Phosphate (Commercial Mixture)

The industrial synthesis of **trixylyl phosphate** involves the reaction of a mixture of xylenols with phosphoryl chloride (POCl_3).^[1] A general laboratory-scale adaptation of this procedure is as follows:

Materials:

- Mixed xylenols
- Phosphoryl chloride (POCl_3)
- Calcium-magnesium composite catalyst (optional, as described in some patents)
- Reaction vessel with a stirrer, heating mantle, and a system for acid removal (e.g., a distillation setup under negative pressure)

Procedure:

- Charge the reaction vessel with the mixed xylenols and the catalyst (if used).
- Slowly add phosphoryl chloride to the stirred xylene mixture. The reaction is exothermic and may require cooling to control the temperature.
- After the addition is complete, gradually heat the mixture. A typical heating profile might involve raising the temperature to around 70 °C, then incrementally to 95 °C, 125 °C, and finally 140 °C, with holding times at each stage to ensure complete esterification.
- During the later stages of heating, apply a vacuum to facilitate the removal of hydrogen chloride (HCl) gas, a byproduct of the reaction.
- Monitor the reaction progress by measuring the acid value of the mixture. The reaction is considered complete when the acid value reaches a predetermined low level.
- The crude product is then purified by vacuum distillation to isolate the trixylyl phosphate mixture.

Analysis of Trixylyl Phosphate Isomers by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary analytical technique for the separation and identification of **trixylyl phosphate** isomers in various matrices.

Sample Preparation (from a plastic matrix):

- Obtain a representative sample of the plastic material.
- Cut the sample into small pieces to increase the surface area for extraction.
- Place the sample in a suitable vessel and add an appropriate extraction solvent, such as toluene or ethyl acetate.
- Perform extraction using a method like sonication or Soxhlet extraction to transfer the **trixylyl phosphate** from the plastic into the solvent.
- Concentrate the extract, if necessary, using a rotary evaporator or a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of a suitable solvent (e.g., toluene or methanol) for GC-MS analysis.

GC-MS Parameters (general example):

- Gas Chromatograph: Agilent 7890B or equivalent
- Column: DB-1701 capillary column (30 m x 0.25 mm, 0.15 μ m film thickness) or similar mid-polarity column.
- Injector: Split/splitless inlet, operated in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 min.
 - Ramp 1: 20 °C/min to 200 °C.

- Ramp 2: 10 °C/min to 280 °C, hold for 5 min.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Agilent 5977A or equivalent
- Ion Source: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230 °C.
- Interface Temperature: 260 °C.
- Acquisition Mode: Full scan (e.g., m/z 50-500) for identification and Selected Ion Monitoring (SIM) for quantification of specific isomers.

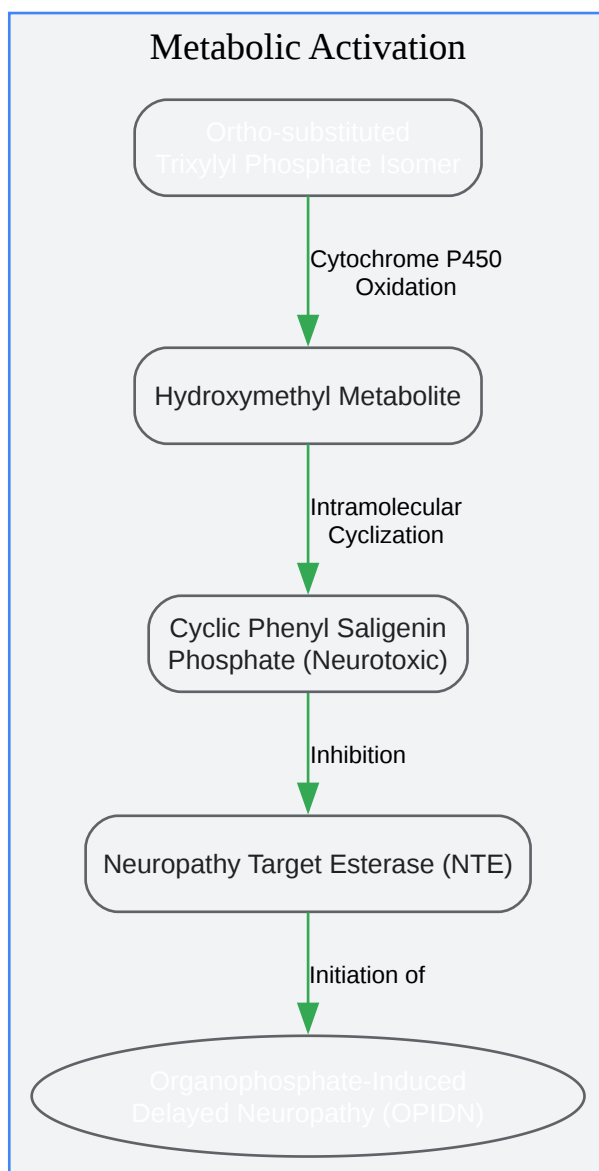
The resulting chromatogram will show a series of peaks corresponding to the different isomers present in the sample, which can be identified based on their mass spectra and retention times compared to analytical standards.

Potential Biological Signaling and Metabolic Pathways

While the biological effects of the specific **trixylyl phosphate** isomer mixture are not fully elucidated, studies on related triaryl phosphates provide insights into potential mechanisms of toxicity.

Metabolic Activation and Neurotoxicity of Ortho-Substituted Triaryl Phosphates

Certain triaryl phosphates containing at least one ortho-methyl group can undergo metabolic activation to form highly neurotoxic compounds. This process is a significant concern for organophosphate-induced delayed neuropathy (OPIDN).

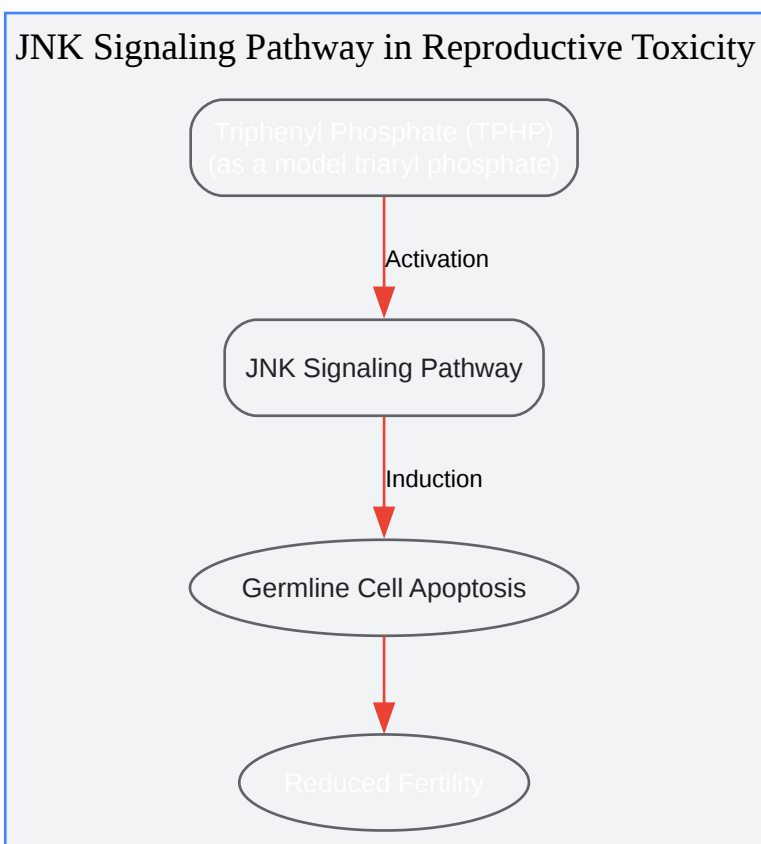


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Metabolic activation of ortho-substituted triaryl phosphates.

JNK Signaling Pathway and Reproductive Toxicity (Based on Triphenyl Phosphate)

Research on triphenyl phosphate (TPHP), a structurally related triaryl phosphate, has implicated the c-Jun N-terminal kinase (JNK) signaling pathway in its reproductive toxicity. Exposure to TPHP has been shown to induce germline apoptosis and reduce fertility in model organisms.



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JNK signaling in TPHP-induced reproductive toxicity.

It is important to note that while these pathways provide a plausible framework for understanding the potential biological effects of **trixylyl phosphate**, further research is needed to confirm the specific involvement of TXP isomers in these processes.

Conclusion

Trixylyl phosphate is a complex isomeric mixture with a range of industrial applications. Understanding its chemical structure, the identity of its isomers, and their physicochemical properties is crucial for its safe handling, analysis, and the assessment of its environmental and biological impact. The experimental protocols outlined in this guide provide a foundation for the synthesis and analysis of TXP, while the visualized pathways offer insights into potential mechanisms of toxicity based on current knowledge of related compounds. This technical guide serves as a foundational resource for scientists and researchers, encouraging further

investigation into the specific properties and biological activities of individual **trixylyl phosphate** isomers.

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